

A Technical Guide to High-Purity Dextrose-1-d1 for Research Applications

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Compound of Interest

Compound Name: *Dextrose-1-d1*

CAS No.: *106032-61-5*

Cat. No.: *B118858*

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Introduction

In the intricate world of metabolic research and drug development, precision is paramount. The ability to trace the fate of molecules within a biological system provides invaluable insights into cellular function, disease progression, and therapeutic efficacy. **Dextrose-1-d1** (also known as D-Glucose-1-d or D-Glucose-1-2H) is a stable isotope-labeled form of glucose, a fundamental energy source for most living organisms. In this molecule, the hydrogen atom on the first carbon (C1) of the aldehyde group is replaced with its stable, non-radioactive isotope, deuterium (2H or D).

This seemingly subtle modification makes **Dextrose-1-d1** a powerful tool for researchers. Because deuterium has a different mass than hydrogen, its presence and incorporation into downstream metabolites can be detected and quantified with high sensitivity using techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. For scientists in metabolic research, pharmacology, and drug development, **Dextrose-1-d1** serves as a tracer to illuminate the complex pathways of glucose metabolism without perturbing the underlying physiology, a critical advantage over radioactive isotopes.^{[1][2]} This guide provides

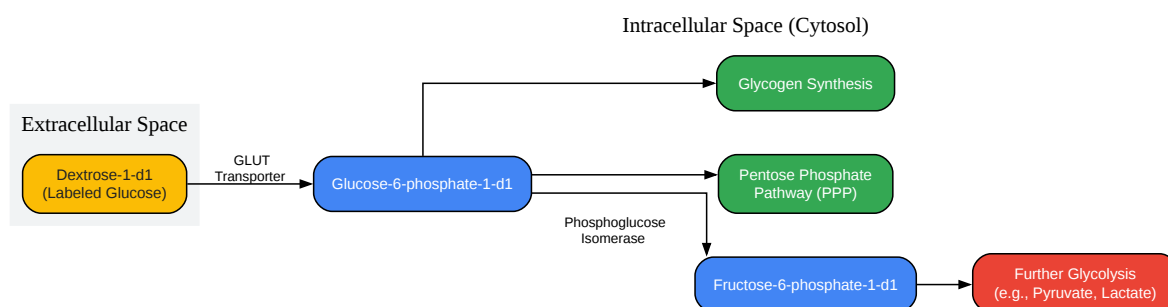
a comprehensive overview of high-purity **Dextrose-1-d1**, covering its scientific applications, commercial suppliers, and best practices for its use in a research setting.

Section 1: The Critical Role of Dextrose-1-d1 in Modern Research

Mechanism as a Metabolic Tracer

The utility of **Dextrose-1-d1** lies in its ability to act as a metabolic tracer.[3][4] When introduced into a biological system, cells take up and metabolize it alongside unlabeled glucose. The deuterium label at the C1 position allows researchers to follow the path of this specific carbon atom through various biochemical reactions.

For instance, in glycolysis, the initial steps involve the conversion of glucose into glucose-6-phosphate and then to fructose-6-phosphate. The deuterium on C1 remains throughout these early transformations. As the molecule is further processed, the label can be tracked into various downstream pathways, such as the pentose phosphate pathway (PPP), glycogen synthesis, or the tricarboxylic acid (TCA) cycle.[5] By measuring the isotopic enrichment in these subsequent metabolites, scientists can quantify the rate of metabolic flux through these pathways.[6]



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Figure 1: Simplified workflow of **Dextrose-1-d1** as a metabolic tracer in the initial stages of glucose metabolism.

Key Applications in Research and Development

The ability to non-invasively track glucose metabolism makes **Dextrose-1-d1** indispensable in several key areas:

- **Metabolic Flux Analysis:** Researchers can quantify the rate at which metabolites flow through a specific pathway. This is crucial for understanding how metabolic networks are rewired in diseases like cancer or diabetes.[\[7\]](#)
- **Drug Development:** Pharmaceutical companies use **Dextrose-1-d1** to assess how a drug candidate affects glucose metabolism. For example, a new cancer therapeutic could be evaluated for its ability to inhibit glycolysis in tumor cells.
- **Pharmacokinetics (PK):** Deuterium labeling can be used to study the absorption, distribution, metabolism, and excretion (ADME) of drugs and other compounds.[\[3\]](#)
- **Clinical Diagnostics and Imaging:** Deuterium metabolic imaging (DMI) is an emerging technique that uses deuterated compounds like D-glucose to visualize metabolic activity in vivo using magnetic resonance spectroscopy (MRS).[\[2\]](#)[\[8\]](#) This has potential applications in oncology for assessing tumor burden and response to treatment.[\[7\]](#)
- **Cell Turnover Studies:** Labeled glucose can be used to measure the rate of cell proliferation and turnover in vivo, which has been applied to studies of the immune system.[\[1\]](#)

Section 2: Identifying and Qualifying Commercial Suppliers

Acquiring high-purity **Dextrose-1-d1** is the first critical step for any research application. The quality of the labeled compound directly impacts the reliability and reproducibility of experimental results.

Leading Commercial Suppliers

Several companies specialize in the synthesis and distribution of stable isotope-labeled compounds. When sourcing **Dextrose-1-d₁**, it is essential to choose a supplier with a strong reputation for quality and comprehensive analytical documentation.

Supplier	Product Name	Isotopic Purity (Typical)	Link
Sigma-Aldrich (Merck)	D-Glucose-1-d ₁	97-98 atom % D	[9] [10]
Cambridge Isotope Laboratories, Inc. (CIL)	D-Glucose (1-D, 98%)	98%	[11]
Santa Cruz Biotechnology, Inc.	D-Glucose-1-d	≥98% isotopic	[12] [13] [14] [15]
MedChemExpress	D-Glucose-d ₁	Not specified	[3] [4] [16]
Omicron Biochemicals, Inc.	D-[1- ² H]glucose	Not specified	[17]

Note: Availability and specifications are subject to change. Researchers should always verify details directly with the supplier.

Critical Specifications and the Certificate of Analysis (CoA)

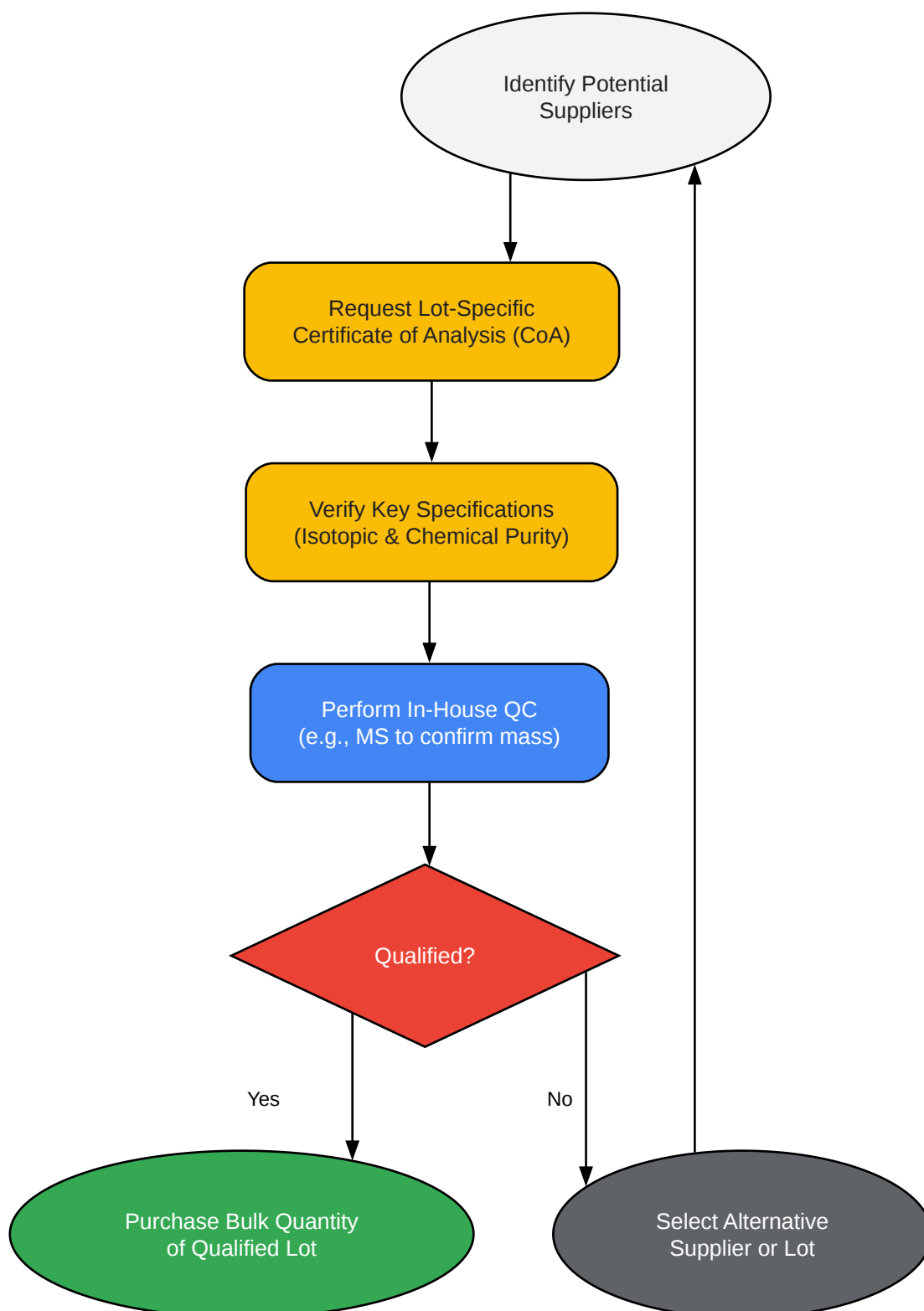
When purchasing **Dextrose-1-d₁**, the Certificate of Analysis (CoA) is the most important document. It provides a detailed quality report for a specific batch of the product. Researchers must scrutinize the CoA to ensure it meets their experimental requirements.

Key Parameters on a CoA:

Parameter	Description	Importance for Researchers	Typical Specification
Isotopic Purity / Enrichment	The percentage of molecules in which the hydrogen at the C1 position has been replaced by deuterium.	High isotopic purity is crucial for generating a strong signal-to-noise ratio in MS or NMR analysis and for accurate flux calculations.[18]	≥97 atom % D[9]
Chemical Purity	The percentage of the material that is the desired chemical compound (D-glucose), irrespective of its isotopic composition.	High chemical purity ensures that observed metabolic effects are due to the labeled glucose and not contaminants.	≥98% or 99% (CP)[9]
Identity Confirmation	Methods used to confirm the structure of the compound (e.g., NMR, Mass Spectrometry).	Verifies that the correct compound has been synthesized and labeled at the intended position.	Conforms to structure
Physical Form	The physical state of the compound (e.g., powder, crystalline solid).	Important for handling, storage, and preparation of stock solutions.	Powder or solid
Moisture Content	The amount of water present in the sample.	High moisture can affect the accurate weighing of the compound and may impact its stability.	Typically low, e.g., ≤ 1.0%[19]

Workflow for Supplier and Lot Qualification

A rigorous qualification process is essential to ensure the quality of the **Dextrose-1-d1** used in experiments. This self-validating system helps prevent costly errors and ensures data integrity.



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Figure 2: A logical workflow for qualifying a commercial supplier and a specific lot of **Dextrose-1-d1**.

Section 3: Experimental Protocols and Best Practices

Proper handling, storage, and experimental design are critical for successful metabolic tracing studies using **Dextrose-1-d1**.

Protocol: In Vitro Cell Culture Labeling with **Dextrose-1-d1**

This protocol provides a general framework for labeling adherent mammalian cells in culture.

Objective: To label intracellular metabolites by replacing standard glucose with **Dextrose-1-d1** in the culture medium.

Materials:

- High-purity **Dextrose-1-d1**
- Glucose-free cell culture medium (e.g., DMEM)
- Dialyzed Fetal Bovine Serum (dFBS) to minimize unlabeled glucose
- Sterile, nuclease-free water
- Adherent cells cultured to desired confluency (e.g., 70-80%)

Methodology:

- Prepare Labeling Medium: a. Dissolve **Dextrose-1-d1** in sterile water to create a concentrated stock solution (e.g., 1 M). Filter-sterilize using a 0.22 μm filter. b. Supplement the glucose-free base medium with the **Dextrose-1-d1** stock solution to the desired final

concentration (e.g., 25 mM for standard DMEM). c. Add other required supplements, such as dFBS, L-glutamine, and penicillin-streptomycin.

- Cell Seeding and Growth: a. Seed and grow cells in standard glucose-containing medium until they reach the target confluency.
- Initiate Labeling: a. Aspirate the standard medium from the cell culture plates. b. Gently wash the cells once with pre-warmed phosphate-buffered saline (PBS) to remove residual unlabeled glucose. c. Add the pre-warmed **Dextrose-1-d1** labeling medium to the cells.
- Incubation: a. Incubate the cells for a predetermined period. The optimal labeling time depends on the metabolic pathway of interest and the turnover rate of the target metabolites. [6] This can range from minutes for rapid glycolytic intermediates to several hours or days for macromolecules like lipids or glycogen.[20]
- Metabolite Extraction: a. After incubation, place the culture plates on ice to quench metabolic activity. b. Quickly aspirate the labeling medium. c. Wash the cells with ice-cold PBS or saline. d. Add an ice-cold extraction solvent (e.g., 80% methanol) to the cells. e. Scrape the cells and collect the cell lysate/solvent mixture. f. Centrifuge to pellet cell debris and collect the supernatant containing the metabolites.
- Sample Analysis: a. Dry the metabolite extract (e.g., using a speed vacuum). b. Resuspend the sample in an appropriate solvent for analysis by LC-MS, GC-MS, or NMR.

Best Practices for Handling and Storage

- Storage: Store **Dextrose-1-d1** powder in a cool, dry place, protected from light, as recommended by the supplier.[21][22] Many suppliers suggest room temperature storage.[9]
- Weighing: Weigh the powder in a low-humidity environment to prevent moisture absorption.
- Stock Solutions: Prepare stock solutions in a sterile environment. Aliquot solutions into single-use volumes to avoid repeated freeze-thaw cycles and potential contamination. Store frozen at -20°C or -80°C.

Conclusion

High-purity **Dextrose-1-d1** is a cornerstone of modern metabolic research, offering a safe and precise method to trace the intricate pathways of glucose utilization. For researchers, scientists, and drug development professionals, the selection of a reputable supplier and the rigorous validation of the material are non-negotiable steps that underpin the integrity of their findings. By understanding the key quality attributes, following established protocols, and applying meticulous experimental technique, the scientific community can continue to leverage this powerful tool to unravel the complexities of metabolism and accelerate the development of new therapies.

References

- Santa Cruz Biotechnology, Inc. (n.d.). Time in Santa Cruz, CA, US.
- Macallan, D. C., et al. (2017). Physiologically Based Simulations of Deuterated Glucose for Quantifying Cell Turnover in Humans. *Frontiers in Immunology*. [\[Link\]](#)
- Tan, L., et al. (2023). Application and development of Deuterium Metabolic Imaging in tumor glucose metabolism: visualization of different metabolic pathways. *Frontiers in Oncology*. [\[Link\]](#)
- National Cancer Institute. (n.d.). Definition of deuterated glucose. NCI Drug Dictionary. Retrieved January 14, 2026, from [\[Link\]](#)
- Kuwae, T., & Kurland, I. J. (1989). Use of deuterium labelled glucose in evaluating the pathway of hepatic glycogen synthesis. *Biochemical and Biophysical Research Communications*. [\[Link\]](#)
- National Bureau of Standards. (1970). Certificate of Analysis, Standard Reference Material 917, D-Glucose (Dextrose). [\[Link\]](#)
- Zhang, Y., et al. (2023). [2,3,4,6,6'-2H5]-D-glucose for deuterium magnetic resonance metabolic imaging. *NMR in Biomedicine*. [\[Link\]](#)
- Min, W., et al. (2019). Spectral tracing of deuterium for imaging glucose metabolism. *Nature Biomedical Engineering*. [\[Link\]](#)
- Columbia University. (2019). A New Spectral Imaging Technique for Tracing Glucose Metabolic Dynamics. Retrieved January 14, 2026, from [\[Link\]](#)

- Bitesize Bio. (2024). A Beginner's Guide to Metabolic Tracing. Retrieved January 14, 2026, from [\[Link\]](#)
- Previs, S. F., & Brunengraber, H. (2003). Application of Isotopic Techniques Using Constant Specific Activity or Enrichment to the Study of Carbohydrate Metabolism. American Journal of Physiology-Endocrinology and Metabolism. [\[Link\]](#)

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Sources

- 1. Physiologically Based Simulations of Deuterated Glucose for Quantifying Cell Turnover in Humans - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Facebook [[cancer.gov](https://www.facebook.com/cancer.gov)]
- 3. medchemexpress.com [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. medchemexpress.com [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. Use of deuterium labelled glucose in evaluating the pathway of hepatic glycogen synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. bitesizebio.com [[bitesizebio.com](https://www.bitesizebio.com)]
- 7. Frontiers | Application and development of Deuterium Metabolic Imaging in tumor glucose metabolism: visualization of different metabolic pathways [[frontiersin.org](https://www.frontiersin.org)]
- 8. A new deuterium-labeled compound [2,3,4,6,6'-2 H5]-D-glucose for deuterium magnetic resonance metabolic imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. D-葡萄糖-1-d 97 atom % D | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 10. D -Glucose-1-d 1 D 97atom 106032-61-5 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 11. isotope.com [[isotope.com](https://www.isotope.com)]
- 12. scbt.com [[scbt.com](https://www.scbt.com)]
- 13. scbt.com [[scbt.com](https://www.scbt.com)]
- 14. scbt.com [[scbt.com](https://www.scbt.com)]

- [15. scbt.com \[scbt.com\]](#)
- [16. medchemexpress.com \[medchemexpress.com\]](#)
- [17. omicronbio.com \[omicronbio.com\]](#)
- [18. Application of Isotopic Techniques Using Constant Specific Activity or Enrichment to the Study of Carbohydrate Metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. rpicorp.com \[rpicorp.com\]](#)
- [20. columbia.edu \[columbia.edu\]](#)
- [21. isotope.com \[isotope.com\]](#)
- [22. isotope.com \[isotope.com\]](#)
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